

Standard Operating Procedure for Handling Sodium p-toluate

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Compound of Interest

Compound Name: Sodium p-toluate

CAS No.: 17264-54-9

Cat. No.: B14119524

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This document provides detailed application notes and protocols for the safe handling of **Sodium p-toluate**. It is intended to provide comprehensive guidance on safety, storage, disposal, and experimental procedures involving this compound.

Introduction

Sodium p-toluate is the sodium salt of p-toluic acid. While specific safety data for **Sodium p-toluate** is not readily available, its handling precautions can be largely inferred from the data for its parent compound, p-toluic acid, and the general procedures for handling sodium salts of carboxylic acids. This document compiles available data to establish a safe and effective standard operating procedure.

Quantitative Data

The following table summarizes the known physical and chemical properties of **Sodium p-toluate** and its parent compound, p-toluic acid.

Property	Sodium p-toluate	p-Toluic Acid
CAS Number	17264-54-9[1][2]	99-94-5
Molecular Formula	C ₈ H ₇ NaO ₂ [3]	C ₈ H ₈ O ₂
Molecular Weight	158.13 g/mol [1]	136.15 g/mol
Appearance	White solid (inferred)	White to light yellow powder/crystals
Boiling Point	275.3°C at 760 mmHg[1]	274-275°C at 760 mmHg
Melting Point	Not available	179-182°C
Solubility	Soluble in water (inferred as a sodium salt)	Poorly soluble in water, soluble in acetone and other organic solvents
Flash Point	124.7°C[1]	Not available
Vapor Pressure	0.00248 mmHg at 25°C[1]	Not available

Safety Precautions and Personal Protective Equipment (PPE)

Given the lack of a specific Safety Data Sheet (SDS) for **Sodium p-toluate**, the safety precautions are based on those for p-toluic acid and general handling procedures for alkali metal salts.

Hazard Summary: Based on the parent acid, **Sodium p-toluate** may cause skin and eye irritation. Inhalation of dust may cause respiratory tract irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should always be worn to prevent eye contact.[4]
- Skin Protection:

- Wear a lab coat and long pants to protect the skin.
- Use chemically resistant gloves (e.g., nitrile) when handling the compound.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator should be used.^[4] Work should be conducted in a well-ventilated area, preferably a fume hood.^[4]

Experimental Protocols

General Handling and Weighing

- Always handle **Sodium p-toluate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any dust.
- Before use, ensure all glassware and equipment are clean and dry.
- When weighing the solid, use a spatula and a weighing boat. Avoid creating dust. If dust is generated, use appropriate respiratory protection.
- After handling, wash hands thoroughly with soap and water.

Preparation of a Standard Aqueous Solution (Example Protocol)

- Objective: To prepare a 0.1 M aqueous solution of **Sodium p-toluate**.
- Materials:
 - **Sodium p-toluate**
 - Deionized water
 - Volumetric flask (appropriate size)
 - Magnetic stirrer and stir bar
 - Weighing scale

- Procedure:
 1. Calculate the required mass of **Sodium p-toluate** to prepare the desired volume of 0.1 M solution ($\text{Mass} = 0.1 \text{ mol/L} * 158.13 \text{ g/mol} * \text{Volume in L}$).
 2. Accurately weigh the calculated amount of **Sodium p-toluate** using a weighing boat.
 3. Transfer the solid to the volumetric flask.
 4. Add a portion of deionized water to the flask (approximately half the final volume).
 5. Place a magnetic stir bar in the flask and stir the solution until the solid is completely dissolved. As a sodium salt, it is expected to be soluble in water.
 6. Once dissolved, add deionized water to the calibration mark of the volumetric flask.
 7. Stopper the flask and invert it several times to ensure a homogeneous solution.
 8. Label the flask with the compound name, concentration, and date of preparation.

Storage and Disposal

Storage:

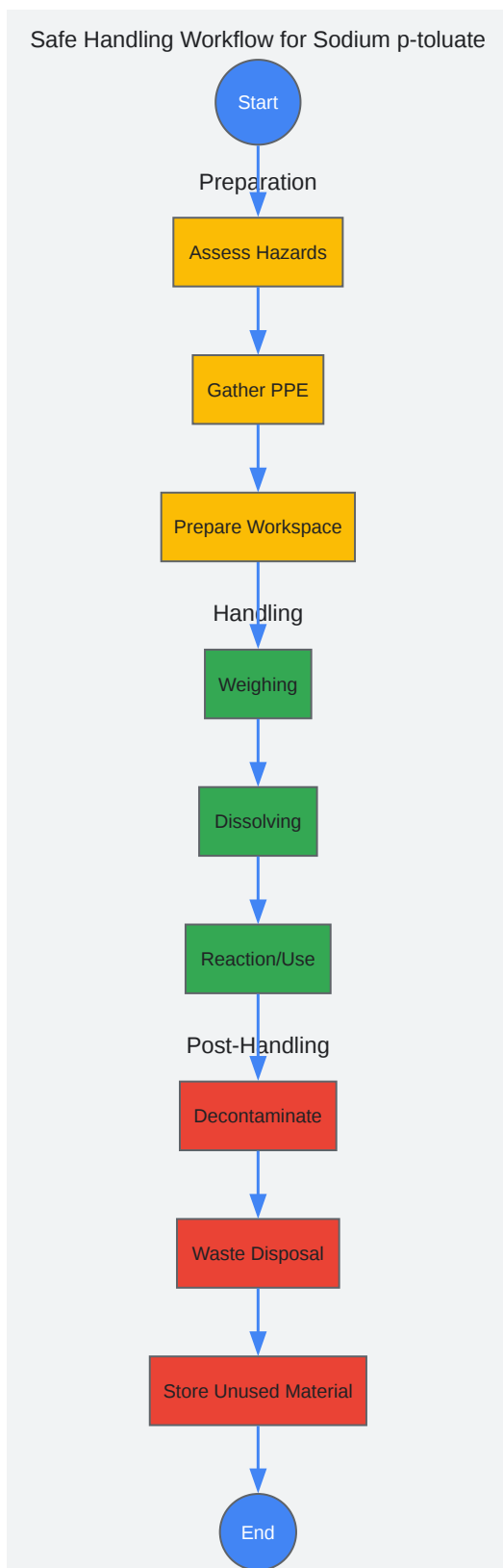
- Store **Sodium p-toluate** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep it away from strong oxidizing agents and strong acids.
- Alkali metal salts should be stored away from heat and sources of ignition.[\[5\]](#)

Disposal:

- Dispose of **Sodium p-toluate** and any contaminated materials in accordance with local, state, and federal regulations.
- Small quantities can be dissolved in water and neutralized if necessary before being disposed of as chemical waste.
- Do not dispose of down the drain unless permitted by local regulations.

Logical Workflow for Handling Sodium p-toluate

The following diagram illustrates the standard workflow for safely handling **Sodium p-toluate** in a laboratory setting.



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Caption: Workflow for the safe handling of **Sodium p-toluate**.

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References

- [1. echemi.com \[echemi.com\]](http://echemi.com)
- [2. parchem.com \[parchem.com\]](http://parchem.com)
- [3. sodium,4-methylbenzoate | CAS#:17264-54-9 | Chemsrcc \[chemsrc.com\]](#)
- [4. Engineering Controls Database - Museums \(Acids and Alkalis\) \[cdc.gov\]](#)
- [5. chem.sites.mtu.edu \[chem.sites.mtu.edu\]](http://chem.sites.mtu.edu)
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